

Stability and Storage of 4-Ethynyltetrahydro-2H-pyran: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethynyltetrahydro-2H-pyran

Cat. No.: B598597

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Ethynyltetrahydro-2H-pyran** (CAS No. 1202245-65-5). Lacking extensive empirical stability data in publicly available literature, this guide combines information from safety data sheets, chemical supplier recommendations, and foundational chemical principles governing the stability of its constituent functional groups—a terminal alkyne and a tetrahydropyran ring. This document is intended to inform best practices for handling, storage, and stability assessment in a research and development setting.

Core Chemical Properties and Structure

4-Ethynyltetrahydro-2H-pyran is a versatile heterocyclic compound featuring a saturated tetrahydropyran ring substituted with a reactive terminal ethynyl (alkyne) group. This unique combination of a stable cyclic ether and a reactive functional group makes it a valuable building block in medicinal chemistry and organic synthesis, notably in the preparation of aminopyrazine derivatives as PI3k-γ inhibitors.^[1]

Table 1: Physicochemical Properties of **4-Ethynyltetrahydro-2H-pyran**

Property	Value	Source
CAS Number	1202245-65-5	[1]
Molecular Formula	C ₇ H ₁₀ O	
Molecular Weight	110.15 g/mol	
Appearance	Colorless oil	[2]
Boiling Point	~138.1 ± 29.0 °C	[2]
Density	~0.93 ± 0.1 g/cm ³	[2]

Recommended Storage and Handling

Proper storage and handling are critical to maintain the integrity and reactivity of **4-Ethynyltetrahydro-2H-pyran**. The primary concerns are its flammability and potential for degradation through oxidation or reaction of the terminal alkyne.

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Rationale
Temperature	2-8°C is recommended for optimal preservation and long-term storage. [2]	To minimize potential degradation and maintain stability.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation of the tetrahydropyran ring and potential reactions of the alkyne.
Container	Keep in a tightly sealed, dry container. [3]	To prevent exposure to moisture and atmospheric oxygen.
Light	Store protected from light.	Although not explicitly stated, protection from light is a general best practice for storing reactive organic compounds to prevent photolytic degradation.
Ventilation	Store in a well-ventilated place.	Due to its flammability.

Potential Degradation Pathways

While specific degradation studies for **4-Ethynyltetrahydro-2H-pyran** are not readily available, potential degradation pathways can be inferred from the known reactivity of the tetrahydropyran ring and the terminal alkyne group.

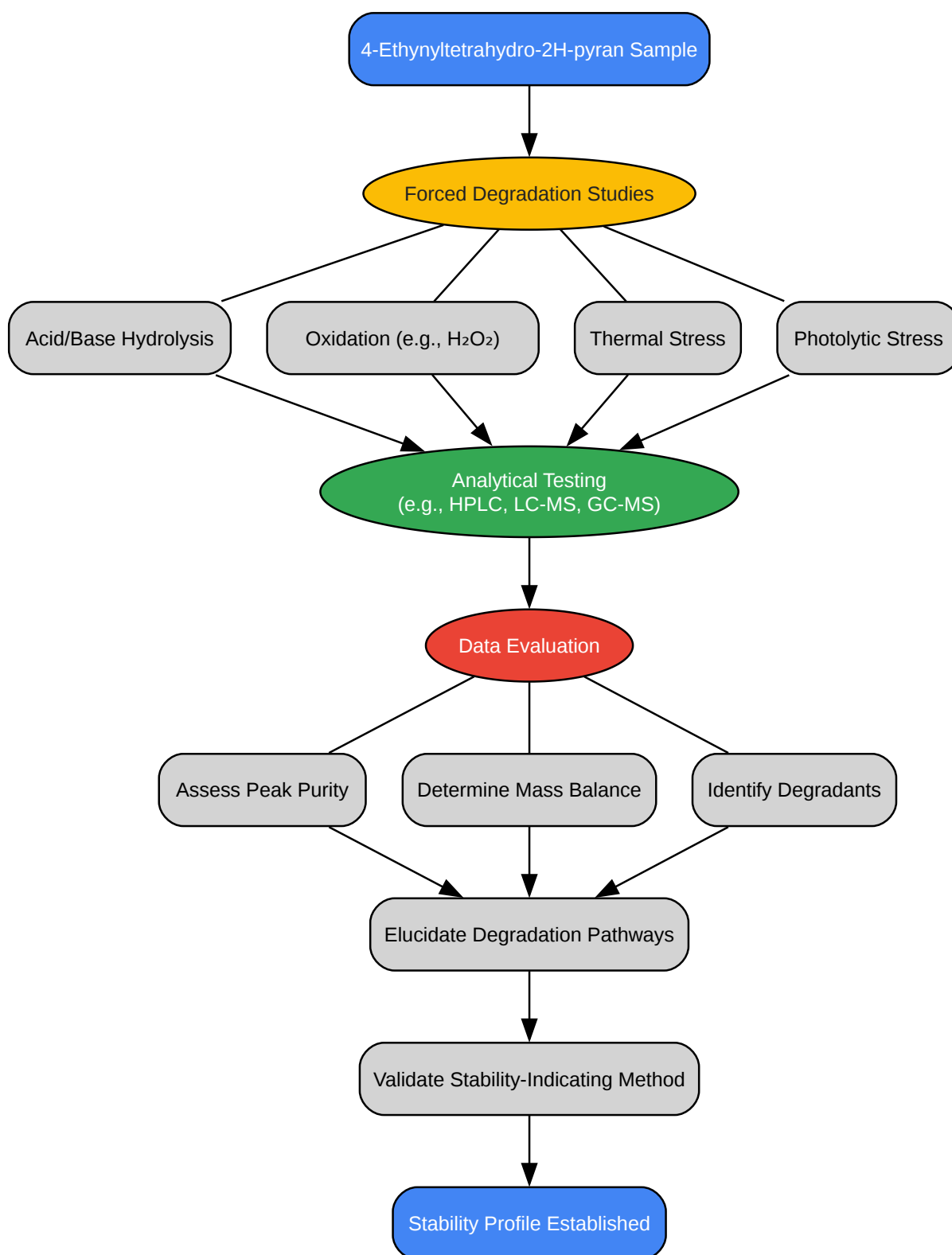
Caption: Potential Degradation Pathways for **4-Ethynyltetrahydro-2H-pyran**.

Table 3: Summary of Potential Degradation Pathways and Products

Stress Condition	Affected Functional Group	Potential Degradation Mechanism	Potential Degradation Products
Oxidation	Tetrahydropyran Ring & Ethynyl Group	Radical oxidation at carbons adjacent to the ether oxygen; oxidation of the alkyne.	Ring-opened products (e.g., hydroxy ketones, dicarboxylic acids), oxidized alkyne derivatives (e.g., carboxylic acid at the C4 position).
Acidic Hydrolysis	Tetrahydropyran Ring & Ethynyl Group	Acid-catalyzed ring-opening of the ether; hydration of the alkyne (Markovnikov addition).	Ring-opened diols or halo-alcohols (depending on the acid); 4-Acetyltetrahydro-2H-pyran.
Basic Conditions	Ethynyl Group	Deprotonation of the acidic terminal alkyne.	Formation of the corresponding acetylide anion, which is a reactive nucleophile.
Thermal Stress	Entire Molecule	May lead to polymerization of the alkyne or other complex degradation pathways.	Oligomers or polymers, and other unspecified degradation products.
Photolytic Stress	Entire Molecule	Radical-mediated degradation.	Various unspecified degradation products.

Experimental Protocols for Stability Assessment (Forced Degradation)

The following are generalized protocols for conducting forced degradation studies on **4-Ethynyltetrahydro-2H-pyran**, based on ICH guidelines. These studies are essential for identifying potential degradants and developing stability-indicating analytical methods.



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